

"2-((2,4-Dimethylphenyl)thio)aniline" CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-((2,4-Dimethylphenyl)thio)aniline

Cat. No.: B569701

[Get Quote](#)

Technical Guide: 2-((2,4-Dimethylphenyl)thio)aniline

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-((2,4-Dimethylphenyl)thio)aniline is an aromatic amine and a sulfur-containing organic compound. It is of significant interest in medicinal chemistry and drug development, primarily as a key intermediate in the synthesis of the multimodal antidepressant drug Vortioxetine.[\[1\]](#)[\[2\]](#)[\[3\]](#) [\[4\]](#) This guide provides a comprehensive overview of its chemical properties, synthesis, and known biological relevance.

Chemical and Physical Properties

This section summarizes the key chemical identifiers and physical properties of **2-((2,4-Dimethylphenyl)thio)aniline**.

Property	Value	Reference
CAS Number	1019453-85-0	[5]
Molecular Formula	C ₁₄ H ₁₅ NS	[6]
Molecular Weight	229.34 g/mol	[6]
Appearance	Yellow to brown liquid or dark colored oil	[6]
Purity	Typically ≥97%	[5]
Solubility	Soluble in organic solvents such as chloroform, ethanol, and dichloromethane.	[7]
Storage	Store in a refrigerator, protected from light.	

Synthesis of 2-((2,4-Dimethylphenyl)thio)aniline

The primary synthesis route for **2-((2,4-Dimethylphenyl)thio)aniline** involves the reduction of an intermediate, (2,4-dimethylphenyl)(2-nitrophenyl)sulfane.[1][2][3][4]

Experimental Protocol: Synthesis from (2,4-dimethylphenyl)(2-nitrophenyl)sulfane

This protocol describes the reduction of the nitro group of (2,4-dimethylphenyl)(2-nitrophenyl)sulfane to an amine to yield **2-((2,4-Dimethylphenyl)thio)aniline**.[1][2][3][4]

Materials:

- (2,4-dimethylphenyl)(2-nitrophenyl)sulfane
- Acetic acid (AcOH)
- Iron (Fe) powder
- Ethyl acetate (EtOAc)

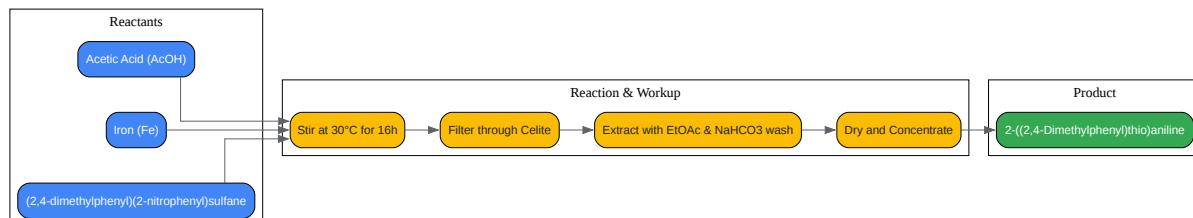
- Saturated sodium bicarbonate (NaHCO_3) solution
- Celite

Procedure:

- To a mixture of (2,4-dimethylphenyl)(2-nitrophenyl)sulfane (10.0 g, 38.6 mmol) and acetic acid (100 mL), add iron powder (8.61 g, 154 mmol).[1][4]
- Stir the resulting reaction mixture at 30°C for 16 hours.[1][4]
- After the reaction is complete, filter the mixture through a bed of Celite.[1][4]
- Concentrate the filtrate.
- To the residue, add 300 mL of saturated NaHCO_3 solution and 100 mL of EtOAc.
- Separate the organic layer, and the aqueous layer can be further extracted with EtOAc.
- Combine the organic layers, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to yield **2-((2,4-Dimethylphenyl)thio)aniline**.

Spectroscopic Data:

- ^1H NMR (CDCl_3 , 500 MHz): δ 2.28 (s, 3H), 2.40 (s, 3H), 4.24 (br s, 2H), 6.71 (d, J = 8.1 Hz, 1H), 6.75-6.81 (m, 2H), 6.87 (m, 1H), 7.02 (m, 1H), 7.23 (m, 1H), 7.38 (dd, J = 1.5, 7.7 Hz, 1H).[6]
- Mass Spectrometry (ESI): m/z : 230 $[\text{M}+\text{H}]^+$.[6]



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2-((2,4-Dimethylphenyl)thio)aniline**.

Role in Vortioxetine Synthesis

2-((2,4-Dimethylphenyl)thio)aniline is a crucial intermediate in the synthesis of Vortioxetine. [1][2][3][4] The aniline functional group of this molecule is reacted with bis(2-chloroethyl)amine to form the piperazine ring of Vortioxetine.

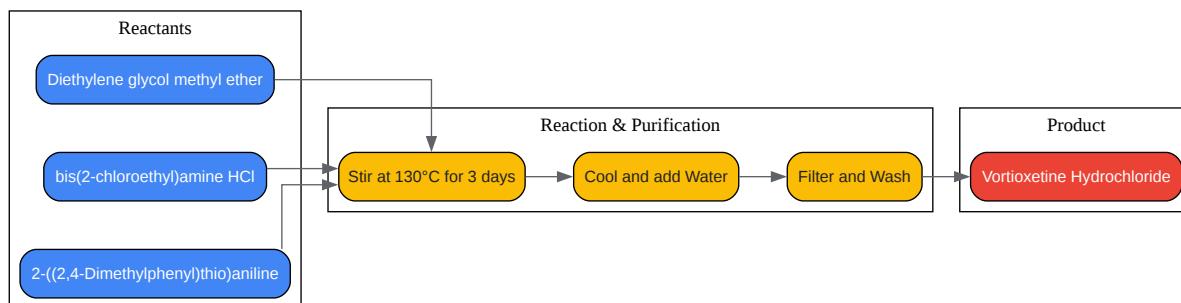
Experimental Protocol: Synthesis of Vortioxetine Hydrochloride

Materials:

- **2-((2,4-Dimethylphenyl)thio)aniline**
- bis(2-chloroethyl)amine hydrochloride
- Diethylene glycol methyl ether
- Water
- Acetone

Procedure:

- A mixture of **2-((2,4-Dimethylphenyl)thio)aniline** (5.0 g, 21.8 mmol), bis(2-chloroethyl)amine hydrochloride (3.89 g, 21.8 mmol), and diethylene glycol methyl ether (10 mL) is stirred at 130°C for 3 days.[1][2][4]
- The reaction mixture is then cooled to 25°C, and water (20 mL) is added.
- The mixture is further cooled to 10°C while stirring.
- The precipitate is filtered off, washed with water (10 mL), and dried.
- The solid is then washed with acetone (3 x 10 mL) and dried to afford vortioxetine hydrochloride.[1][2][4]

[Click to download full resolution via product page](#)

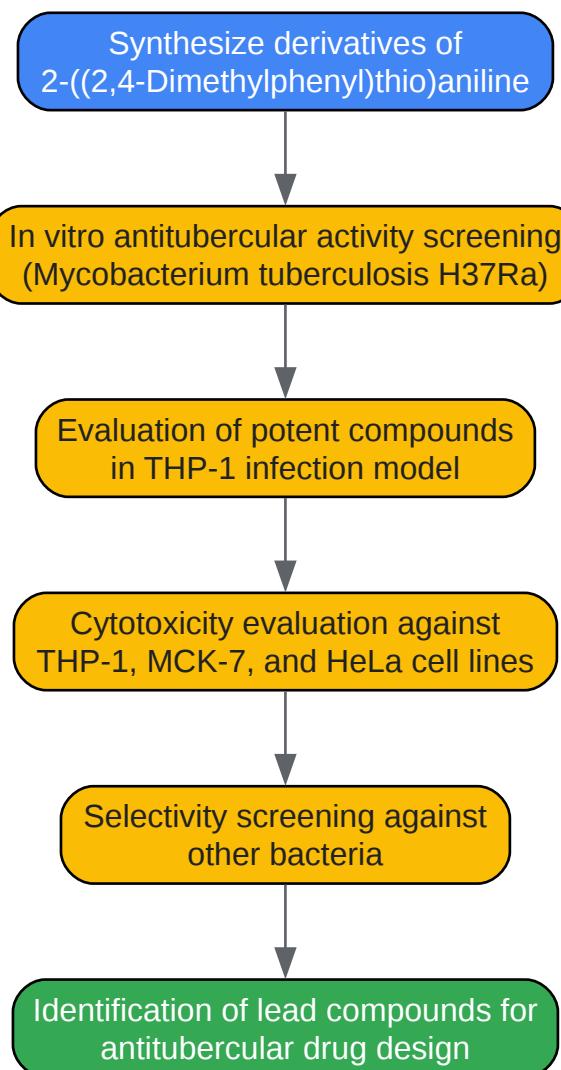
Caption: Synthesis of Vortioxetine from the target compound.

Biological Relevance and Research Applications

The primary documented application of **2-((2,4-Dimethylphenyl)thio)aniline** is as an intermediate in pharmaceutical synthesis.[1][2][3][4] It is also noted for its use in the study of N-O-glucuronide metabolites of Vortioxetine.[6][8]

A study has explored the biological activity of derivatives of [2-(2,4-dimethylphenylthio)phenyl] aniline.[9][10] In this research, a series of bicyclic analogues and their amide derivatives were synthesized and evaluated for their in vitro antitubercular activity against *Mycobacterium tuberculosis* H37Ra.[9] Some of these compounds exhibited significant antitubercular activity.[9] This suggests that the core structure of **2-((2,4-Dimethylphenyl)thio)aniline** may serve as a scaffold for the development of new therapeutic agents.

While this indicates a potential for biological activity, there is currently no direct evidence in the public domain detailing specific signaling pathways that are modulated by **2-((2,4-Dimethylphenyl)thio)aniline** itself. Research into the biological effects of Vortioxetine impurities and intermediates is ongoing and may reveal more about the specific activities of this compound in the future.



[Click to download full resolution via product page](#)

Caption: Workflow for evaluating the antitubercular activity of derivatives.

Conclusion

2-((2,4-Dimethylphenyl)thio)aniline is a well-characterized chemical compound with established protocols for its synthesis. Its primary role to date has been as a pivotal intermediate in the manufacture of the antidepressant Vortioxetine. While direct research on the biological signaling pathways of this specific molecule is limited, preliminary studies on its derivatives suggest that its structural motif holds potential for the development of novel therapeutic agents, particularly in the area of infectious diseases. Further investigation into the biological activities of this compound and other Vortioxetine-related impurities is warranted to fully understand their pharmacological profiles.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. US9493409B2 - Process for the synthesis of 1-(2-((2,4-dimethylphenyl)thio)phenyl)piperazine - Google Patents [patents.google.com]
- 2. EP2981520B1 - New process for the synthesis of 1-(2-((2,4-dimethylphenyl)thio)phenyl)piperazine - Google Patents [patents.google.com]
- 3. EP2981520A1 - New process for the synthesis of 1-(2-((2,4-dimethylphenyl)thio)phenyl)piperazine - Google Patents [patents.google.com]
- 4. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 5. 1019453-85-0 | 2-((2,4-Dimethylphenyl)thio)aniline - Moldb [moldb.com]
- 6. 2-((2,4-DiMethylphenyl)thio)phenylamine | 1019453-85-0 [chemicalbook.com]
- 7. chembk.com [chembk.com]
- 8. 2-((2,4-Dimethylphenyl)thio)aniline , 97% , 1019453-85-0 - CookeChem [cookechem.com]
- 9. ias.ac.in [ias.ac.in]

- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. ["2-((2,4-Dimethylphenyl)thio)aniline" CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b569701#2-2-4-dimethylphenyl-thio-aniline-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com